

# 2-(4-Chlorophenyl)-2-methylpropanoic acid chemical properties

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## Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-2-methylpropanoic acid

Cat. No.: B1580927

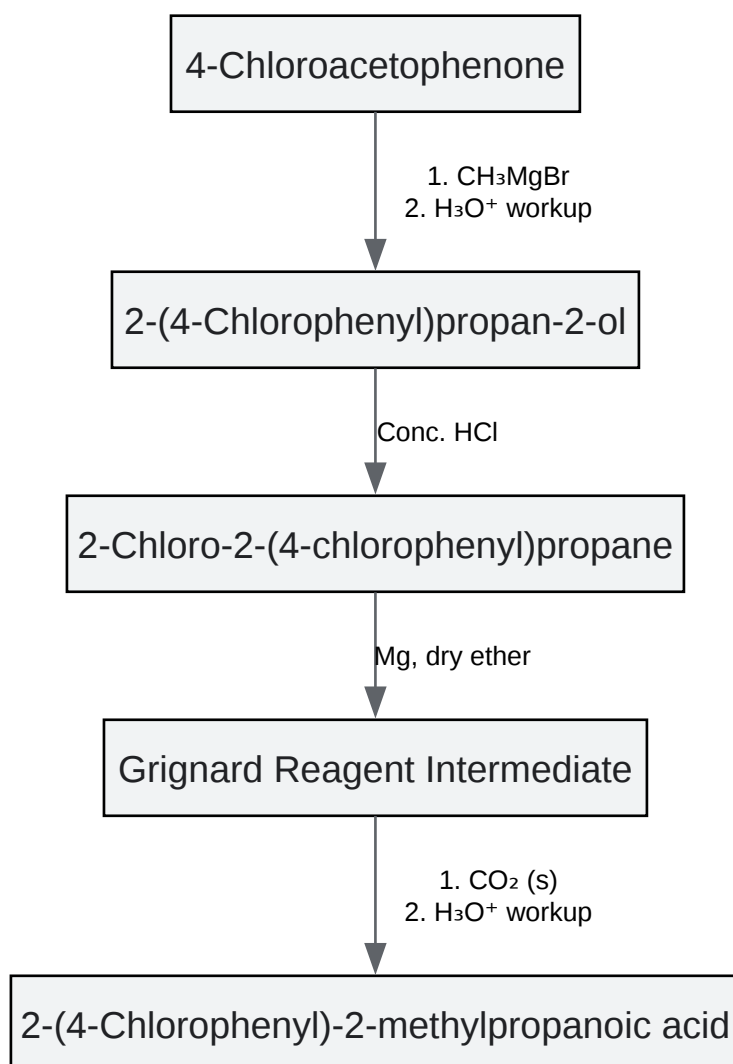
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## Section 1: Introduction and Overview

**2-(4-Chlorophenyl)-2-methylpropanoic acid** is a carboxylic acid derivative featuring a phenyl ring substituted with a chlorine atom at the para position. As a specialized chemical intermediate, its structural motifs—a quaternary  $\alpha$ -carbon, a carboxylic acid functional group, and a halogenated aromatic ring—make it a valuable building block in various synthetic applications. It is particularly noted for its role in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs), agrochemicals, and specialty polymers.<sup>[1]</sup> This guide provides a comprehensive analysis of its chemical properties, synthesis, reactivity, and handling protocols, tailored for professionals in chemical research and drug development.

Key Identifiers:

- IUPAC Name: **2-(4-Chlorophenyl)-2-methylpropanoic acid**
- Synonyms: 4-Chloro- $\alpha,\alpha$ -dimethylphenylacetic acid<sup>[2]</sup>
- CAS Number: 6258-30-6<sup>[2][3][4]</sup>
- Molecular Formula:  $C_{10}H_{11}ClO_2$ <sup>[2][3][4]</sup>
- Molecular Weight: 198.65 g/mol <sup>[2][5]</sup>



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